

# **<sup>13</sup>C NMR chemical shifts for Cbz-protected nipecotic acid**

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## **Compound of Interest**

(S)-1-

**Compound Name:** ((Benzyl)carbonyl)piperidine-3-carboxylic acid

**Cat. No.:** B2998697

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An In-depth Technical Guide to the <sup>13</sup>C NMR Spectroscopy of N-Cbz-Nipecotic Acid

## **Introduction**

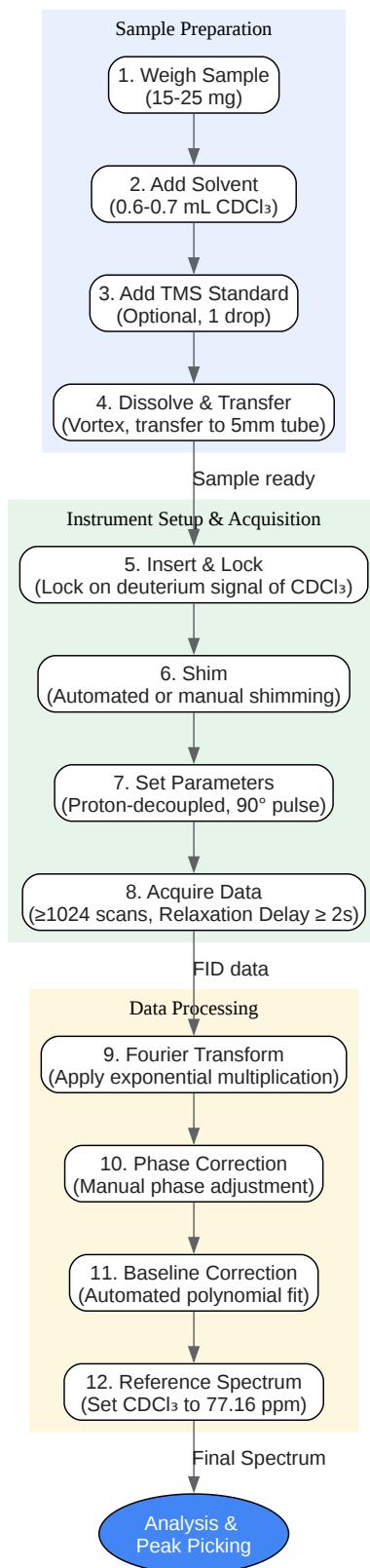
Nipecotic acid, or piperidine-3-carboxylic acid, is a cyclic  $\beta$ -amino acid that serves as a crucial scaffold in medicinal chemistry. It is best known as a potent inhibitor of  $\gamma$ -aminobutyric acid (GABA) uptake, making its derivatives valuable tools for studying neurological pathways and for the development of therapeutics for conditions like epilepsy and other neurological disorders.<sup>[1][2][3]</sup> In the multi-step synthesis of complex nipecotic acid derivatives, the protection of the secondary amine is a critical step to ensure selective reactions. The benzyloxycarbonyl (Cbz or Z) group is a widely used protecting group for this purpose due to its stability under various reaction conditions and its clean removal via hydrogenolysis.

The structural verification of intermediates like N-Cbz-nipecotic acid is paramount in any drug development campaign. Carbon-13 Nuclear Magnetic Resonance (<sup>13</sup>C NMR) spectroscopy is an indispensable analytical technique for this purpose, providing a unique fingerprint of the carbon skeleton of a molecule.<sup>[4]</sup> This guide offers an in-depth analysis of the <sup>13</sup>C NMR spectrum of N-Cbz-nipecotic acid, provides a detailed experimental protocol for data acquisition, and explains the causal factors behind the observed chemical shifts.

# Part 1: Molecular Structure and Predicted $^{13}\text{C}$ NMR Chemical Shifts

To interpret the  $^{13}\text{C}$  NMR spectrum, it is essential to first understand the molecular structure and the different chemical environments of the carbon atoms. N-Cbz-nipecotic acid (IUPAC name: 1-(benzyloxycarbonyl)piperidine-3-carboxylic acid) contains 14 unique carbon atoms distributed among aliphatic, aromatic, and carbonyl functional groups.[\[5\]](#)

The structure with systematic numbering for NMR assignment is shown below.

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